

An In-depth Technical Guide to 1-Butyl-2-methyl-1H-pyrrole

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Compound of Interest

Compound Name: 1-Butyl-2-methyl-1H-pyrrole

Cat. No.: B15472134

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This guide provides a comprehensive overview of the chemical and physical properties of **1-Butyl-2-methyl-1H-pyrrole**, including its structure, identifiers, and key data points. It also outlines a plausible synthetic route for its preparation, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

1-Butyl-2-methyl-1H-pyrrole is a substituted pyrrole with a butyl group at the first position and a methyl group at the second position of the pyrrole ring. Its chemical structure and key properties are summarized below.

Chemical Structure:

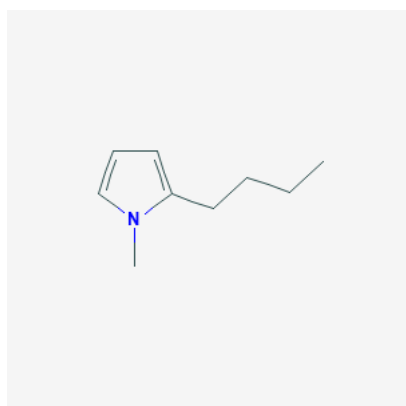


Table 1: Chemical and Physical Properties of **1-Butyl-2-methyl-1H-pyrrole**

Property	Value	Source
IUPAC Name	2-butyl-1-methylpyrrole	PubChem[1]
Molecular Formula	C ₉ H ₁₅ N	PubChem[1]
Molecular Weight	137.22 g/mol	PubChem[1][2]
CAS Number	Not available	-
PubChem CID	529073	PubChem[1]
InChI	InChI=1S/C9H15N/c1-3-4-6-9-7-5-8-10(9)2/h5,7-8H,3-4,6H2,1-2H3	PubChem[1]
InChIKey	GXOVHTZKWWOSDN-UHFFFAOYSA-N	PubChem[1]
SMILES	CCCCN1C(C)=CC=C1	PubChem[1]
XLogP3-AA (Computed)	2.4	PubChem[1]
Kovats Retention Index (Semi-standard non-polar)	1153, 1154	PubChem[1]

Experimental Protocols: Synthesis of 1-Butyl-2-methyl-1H-pyrrole

While a specific, detailed experimental protocol for the synthesis of **1-Butyl-2-methyl-1H-pyrrole** is not readily available in the reviewed literature, a plausible method is the Paal-Knorr pyrrole synthesis. This well-established reaction involves the condensation of a 1,4-dicarbonyl compound with a primary amine. For the synthesis of **1-Butyl-2-methyl-1H-pyrrole**, 2,5-hexanedione would be reacted with N-butyl-N-methylamine, although the latter is not a primary amine. A more likely route would involve the alkylation of 2-methylpyrrole.

Proposed Synthesis: N-Alkylation of 2-Methylpyrrole

This protocol describes the N-alkylation of 2-methylpyrrole with a butyl halide.

Materials:

- 2-Methylpyrrole
- Sodium hydride (NaH) as a 60% dispersion in mineral oil
- 1-Bromobutane
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Argon or Nitrogen gas for inert atmosphere

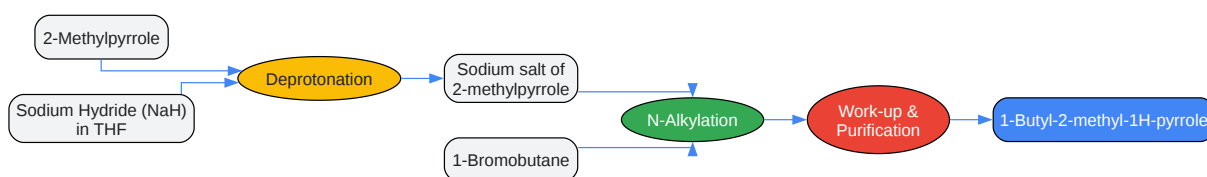
Procedure:

- Preparation: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (Argon or Nitrogen) is charged with a suspension of sodium hydride (1.1 equivalents) in anhydrous THF.
- Deprotonation: A solution of 2-methylpyrrole (1.0 equivalent) in anhydrous THF is added dropwise to the stirred suspension of sodium hydride at 0 °C (ice bath). The reaction mixture is then allowed to warm to room temperature and stirred for 1 hour, or until the evolution of hydrogen gas ceases, indicating the formation of the sodium salt of 2-methylpyrrole.
- Alkylation: The reaction mixture is cooled back to 0 °C, and 1-bromobutane (1.2 equivalents) is added dropwise. The mixture is then heated to reflux and stirred for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, the mixture is cooled to room temperature and quenched by the slow addition of saturated aqueous NH₄Cl solution. The aqueous layer is extracted with diethyl ether or ethyl acetate (3 x 50 mL). The combined organic layers are washed with water and brine, then dried over anhydrous MgSO₄.

- Purification: The solvent is removed under reduced pressure, and the resulting crude product is purified by vacuum distillation or column chromatography on silica gel to yield **1-Butyl-2-methyl-1H-pyrrole**.

Synthesis Workflow Diagram

The following diagram illustrates the proposed synthesis of **1-Butyl-2-methyl-1H-pyrrole** via N-alkylation of 2-methylpyrrole.



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Proposed synthesis of **1-Butyl-2-methyl-1H-pyrrole**.

Biological Activity and Signaling Pathways

There is currently no available information in the scientific literature regarding the specific biological activities or associated signaling pathways for **1-Butyl-2-methyl-1H-pyrrole**. Pyrrole-containing compounds are known to exhibit a wide range of biological activities, and this compound could be a subject for future investigation in drug discovery and development.

Disclaimer: The proposed synthesis protocol is based on general chemical principles for the alkylation of pyrroles and has not been experimentally validated for this specific compound. Appropriate safety precautions should be taken when handling all chemicals, particularly sodium hydride, which is highly flammable. All reactions should be performed in a well-ventilated fume hood.

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References

- 1. data.virginia.gov [data.virginia.gov]
- 2. Compound 529073: 1H-Pyrrole, 2-butyl-1-methyl - Dataset - Virginia Open Data Portal [data.virginia.gov]
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